

An In-depth Technical Guide to N-Methyl-N-phenylthiocarbamoyl Chloride

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Compound of Interest

Compound Name: *N-Methyl-N-phenylthiocarbamoyl chloride*

Cat. No.: *B106172*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Methyl-N-phenylthiocarbamoyl chloride**, a key organic building block with applications in chemical biology and drug discovery. The document details its physicochemical properties, a proposed synthetic route with a detailed experimental protocol, and its potential applications, particularly in the field of proteomics.

Core Compound Properties

N-Methyl-N-phenylthiocarbamoyl chloride is an organosulfur compound characterized by the presence of a thiocarbamoyl chloride functional group attached to a N-methylaniline scaffold.^{[1][2]} Its properties are summarized in the table below.

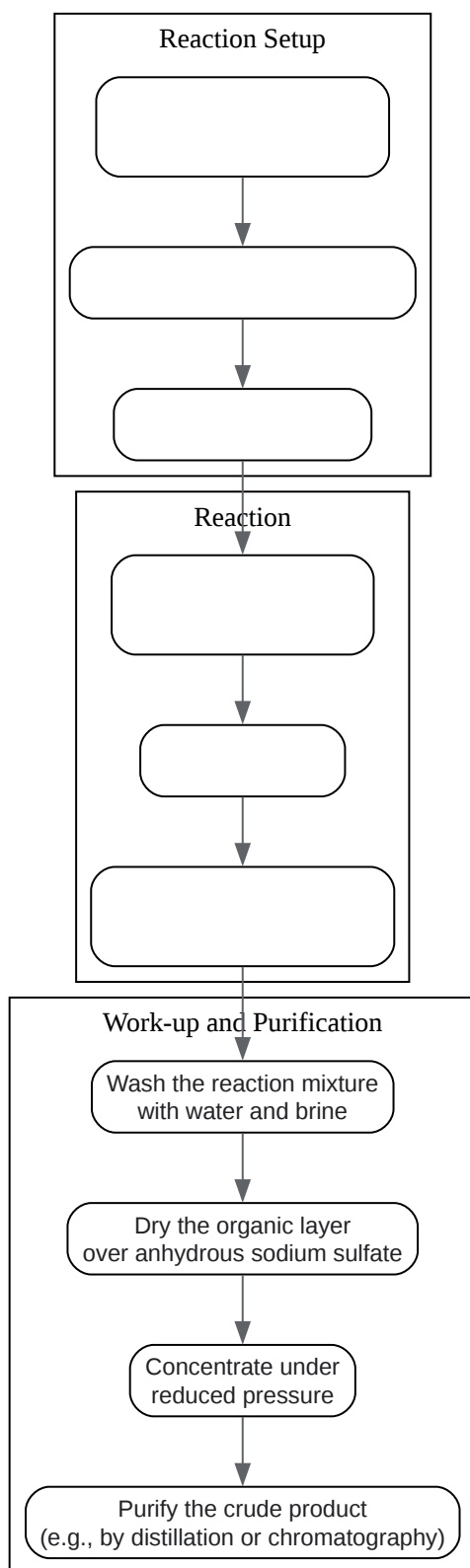
Property	Value	Reference
Chemical Name	N-Methyl-N-phenylthiocarbamoyl chloride	[2]
CAS Number	19009-45-1	[1][2]
Molecular Formula	C ₈ H ₈ ClNS	[1][2]
Molecular Weight	185.67 g/mol	[1][2]
Product Family	Organic Building Blocks	[2]

Proposed Synthesis of N-Methyl-N-phenylthiocarbamoyl Chloride

While specific literature detailing the synthesis of **N-Methyl-N-phenylthiocarbamoyl chloride** is not readily available, a reliable synthetic route can be proposed based on the well-established reaction of secondary amines with thiophosgene. This method is analogous to the synthesis of other N,N-disubstituted thiocarbamoyl chlorides. The proposed reaction involves the treatment of N-methylaniline with thiophosgene in the presence of a base to neutralize the hydrogen chloride byproduct.

Reaction Scheme:

The following diagram illustrates the proposed experimental workflow for this synthesis.



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Caption: Proposed experimental workflow for the synthesis of **N-Methyl-N-phenylthiocarbamoyl chloride**.

Detailed Experimental Protocol (Proposed)

This protocol is a general guideline for the synthesis of **N-Methyl-N-phenylthiocarbamoyl chloride** based on standard procedures for similar compounds. Researchers should optimize the conditions for their specific laboratory setup.

Materials:

- N-methylaniline
- Thiophosgene
- Anhydrous dichloromethane (or another suitable inert solvent)
- Triethylamine (or another suitable base)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve N-methylaniline (1.0 equivalent) in anhydrous dichloromethane.
- Add triethylamine (1.1 equivalents) to the solution.
- Cool the mixture to 0-5 °C using an ice bath.
- Slowly add a solution of thiophosgene (1.05 equivalents) in anhydrous dichloromethane to the stirred mixture. Maintain the temperature below 10 °C during the addition.

- After the addition is complete, continue stirring the reaction mixture at 0-5 °C for 1-2 hours.
- Allow the reaction mixture to warm to room temperature and stir for an additional 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by carefully adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **N-Methyl-N-phenylthiocarbamoyl chloride** by vacuum distillation or column chromatography.

Quantitative Data for Analogous Synthesis:

While specific yield data for the target molecule is not available, the synthesis of its oxygen analog, N-Methyl-N-phenylcarbamoyl chloride, from N-methylaniline and phosgene has been reported with high yields.[3] This suggests that the proposed synthesis for the thio-analog should also be efficient.

Reactant 1	Reactant 2	Molar Ratio (Phosgene:N-methylaniline)	Solvent	Temperature (°C)	Yield (%)	Reference
N-methylaniline	Phosgene	1.1-2.0 : 1.0	Dichloroalkane	20-70	98.5	[3]

Applications in Research and Drug Development

N-Methyl-N-phenylthiocarbamoyl chloride is primarily utilized as a specialized reagent in proteomics research and as a versatile organic building block.^{[1][2]}

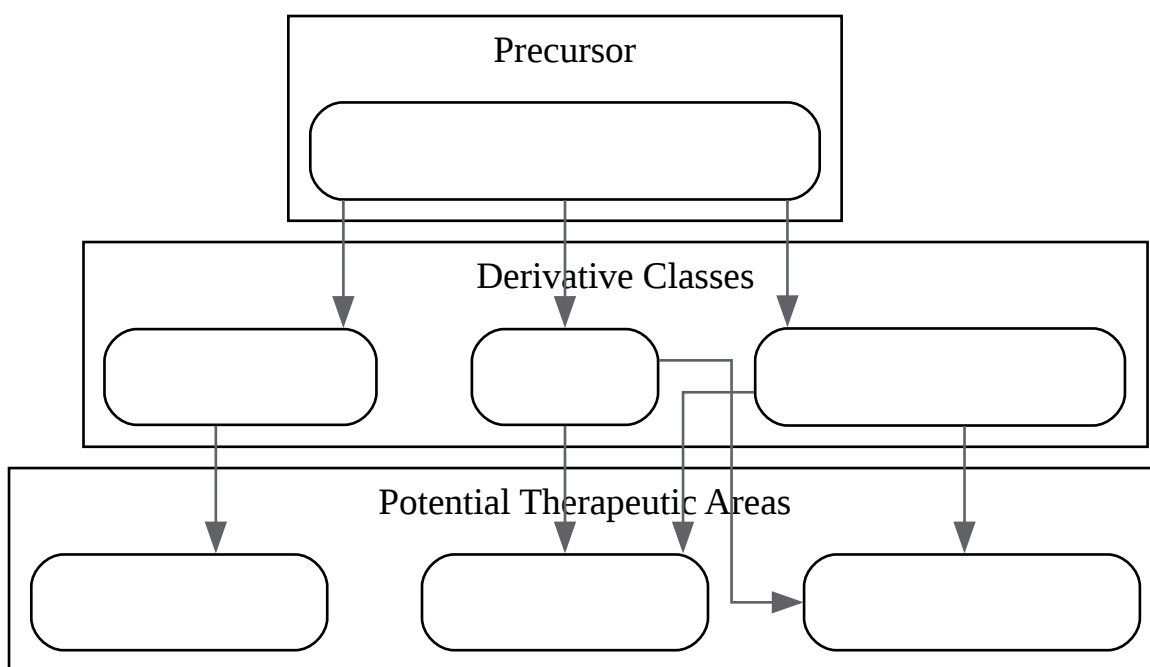
Proteomics Research: Thiocarbamoyl chlorides are reactive compounds that can selectively react with nucleophilic residues on proteins, such as the thiol group of cysteine or the amine group of lysine. This reactivity makes **N-Methyl-N-phenylthiocarbamoyl chloride** a potential tool for:

- **Protein Modification:** Covalent modification of proteins to study their structure and function.
- **Chemical Probes:** Development of chemical probes for identifying and characterizing protein targets.
- **Cross-linking Studies:** Investigating protein-protein interactions.

While the specific targets and applications in proteomics for this compound are not extensively documented in peer-reviewed literature, its commercial availability for this purpose suggests its utility in these areas.

Drug Discovery and Medicinal Chemistry: The thiocarbamoyl chloride moiety is a precursor to a wide range of sulfur-containing compounds, including thioureas and thiocarbamates. These classes of compounds are known to exhibit a broad spectrum of biological activities. Therefore, **N-Methyl-N-phenylthiocarbamoyl chloride** can serve as a starting material for the synthesis of novel compounds with potential therapeutic applications.

The following diagram illustrates the logical relationship of **N-Methyl-N-phenylthiocarbamoyl chloride** as a precursor to biologically active molecules.



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Caption: Role of **N-Methyl-N-phenylthiocarbamoyl chloride** as a precursor in drug discovery.

In conclusion, **N-Methyl-N-phenylthiocarbamoyl chloride** is a valuable chemical entity for researchers in both chemical biology and medicinal chemistry. While detailed synthetic and application data for this specific molecule are limited in the public domain, its structural similarity to well-studied compounds allows for the reliable prediction of its synthesis and potential uses. Further research into the applications of this compound is warranted to fully explore its utility.

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